

An In-depth Technical Guide to 3-Methoxy-5-methylphenol

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Compound of Interest

Compound Name: 3-Methoxy-5-methylphenol

Cat. No.: B015851

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Methoxy-5-methylphenol**, also known as Orcinol Monomethyl Ether. It is a phenolic compound of interest in various scientific fields due to its potential applications as a versatile building block in organic synthesis and its emerging biological activities. This document details its chemical and physical properties, provides established synthesis protocols, outlines experimental methodologies for evaluating its biological activities, and discusses its potential as a biomarker. The information is curated for researchers, scientists, and professionals in drug development, with a focus on structured data presentation and detailed experimental procedures.

Introduction

3-Methoxy-5-methylphenol (CAS No: 3209-13-0) is an aromatic organic compound with the chemical formula $C_8H_{10}O_2$. Structurally, it is a derivative of phenol with a methoxy and a methyl group substituted on the benzene ring. Its unique substitution pattern makes it a valuable intermediate in the synthesis of more complex molecules, including pharmaceuticals and fragrance components.^[1] Found in natural sources such as Asiasarum root and oakmoss, it has garnered interest for its potential bioactive properties, including antioxidant and antimicrobial activities.^[1] Furthermore, elevated levels of this compound have been detected in the urine of bladder cancer patients, suggesting its potential as a disease biomarker.^[1] This

guide aims to consolidate the available technical information on **3-Methoxy-5-methylphenol** to facilitate further research and development.

Chemical and Physical Properties

3-Methoxy-5-methylphenol is a white to off-white crystalline solid at room temperature.^[1] It is very slightly soluble in water but shows good solubility in organic solvents like alcohol and oils.^[2] Key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₀ O ₂	[1][3]
Molecular Weight	138.16 g/mol	[1][3]
CAS Number	3209-13-0	[1][3]
IUPAC Name	3-methoxy-5-methylphenol	[3]
Synonyms	Orcinol monomethyl ether, 3-Hydroxy-5-methoxytoluene, 5-Methoxy-m-cresol	[1][4]
Appearance	White to almost white crystalline solid/powder	[1][2]
Melting Point	59-66 °C	[1][2]
Boiling Point	259 °C at 755 Torr	[2]
Density	1.1106 g/cm ³ at 15 °C	[2]
pKa	9.70 ± 0.10 (Predicted)	[2]
LogP	2.385 (Estimated)	[2]

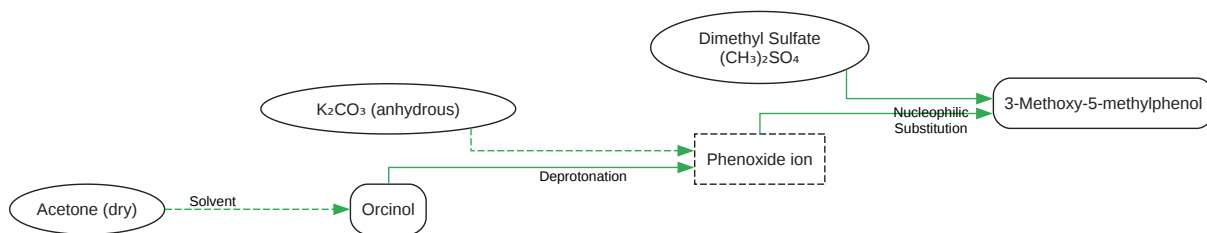
Synthesis Protocols

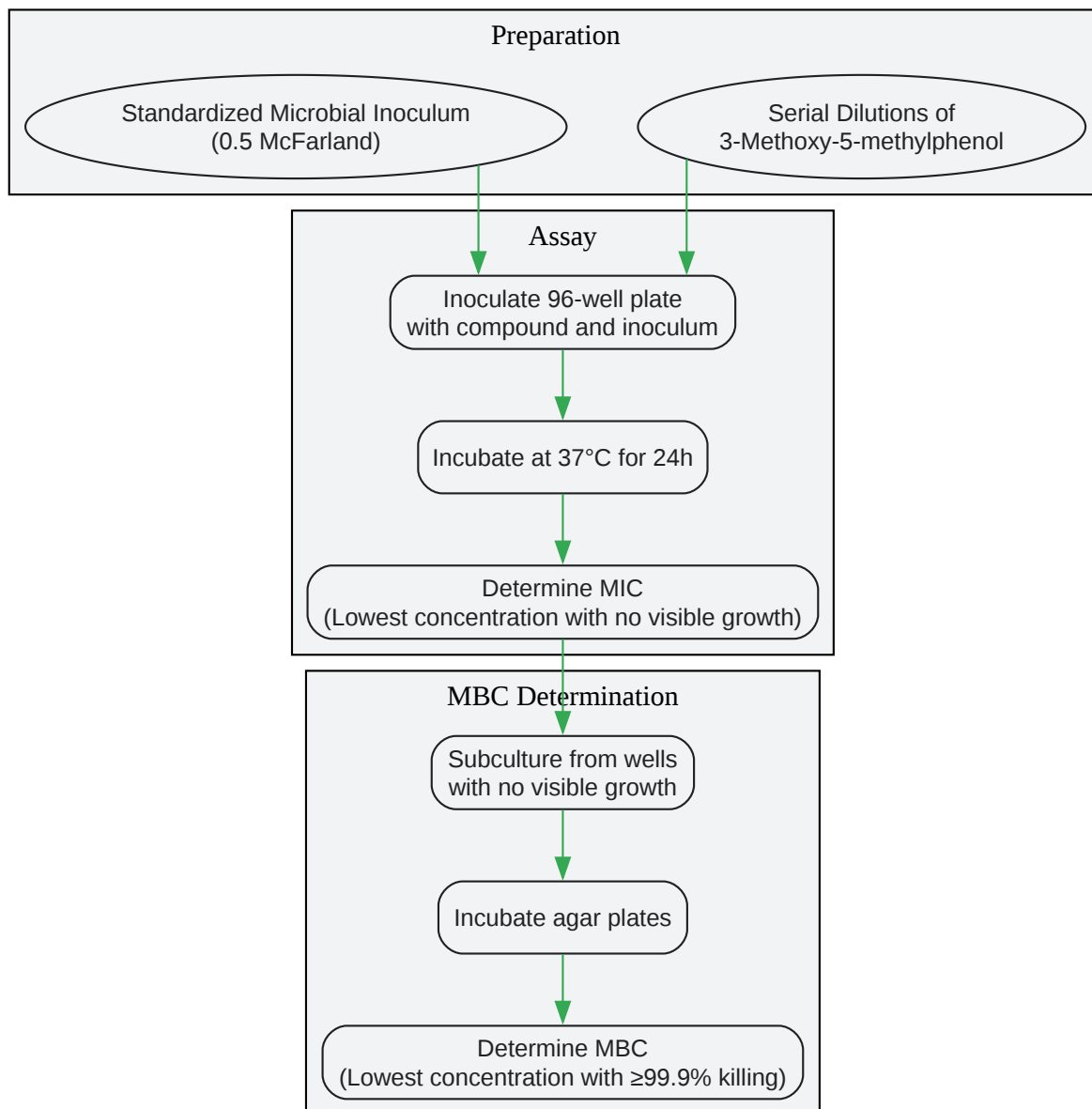
Two primary methods for the synthesis of **3-Methoxy-5-methylphenol** are detailed below.

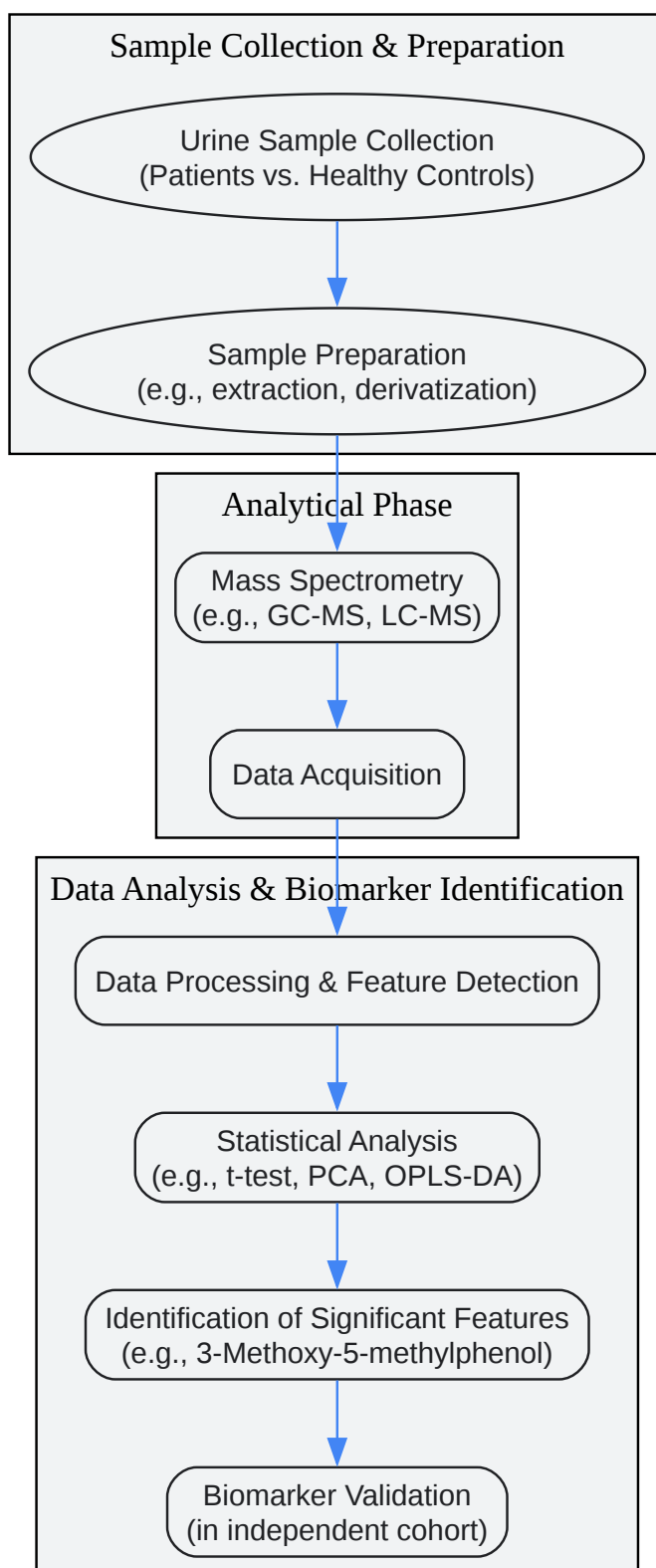
Method 1: Selective O-methylation of Orcinol

This is a common and efficient laboratory-scale synthesis.

Reaction Scheme:







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